

Personal protective equipment for handling Licofelone

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Compound of Interest

Compound Name: Licofelone

Cat. No.: B1675295

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Essential Safety and Handling Guide for Licofelone

This document provides crucial safety protocols and logistical information for the handling and disposal of **Licofelone** in a research environment. Adherence to these procedural guidelines is essential for ensuring the safety of all laboratory personnel.

Hazard Identification and Classification

Licofelone is classified with specific hazards that necessitate careful handling.^{[1][2]} It is harmful if swallowed and can cause serious eye irritation.^[1] Additionally, it is recognized as being very toxic to aquatic life, with long-lasting effects.^[2]

Hazard Classification	GHS Code	Description	Source
Acute Oral Toxicity	H302	Harmful if swallowed.	^{[1][2]}
Serious Eye Irritation	H319	Causes serious eye irritation.	^[1]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life.	^[2]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects.	^[2]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory to create a barrier between the researcher and the chemical, minimizing exposure risk.^[3] The level of PPE required depends on the specific handling procedure.

Task	Required PPE	Rationale
Weighing/Handling Powder	Nitrile Gloves (double-gloving recommended), Safety Goggles, Lab Coat, Face Mask/Respirator	Prevents skin/eye contact and inhalation of fine particles.
Preparing Solutions	Nitrile Gloves, Safety Goggles with side shields or Face Shield, Lab Coat	Protects against splashes and direct contact with the compound and solvents.
General Laboratory Use	Nitrile Gloves, Safety Goggles, Lab Coat	Standard protection for handling closed containers or during low-risk procedures.

Note: Always wash hands thoroughly after handling **Licofelone**, even when gloves have been worn.^[2] Gloves should be changed immediately if they are torn, punctured, or contaminated.^[4]

Operational Plans: Handling and Storage

Engineering Controls:

- Ventilation: Always handle **Licofelone** in a well-ventilated area.^[2] For procedures that may generate dust or aerosols, such as weighing the powder or preparing stock solutions, use a chemical fume hood or other appropriate exhaust ventilation.^[2]

Safe Handling Protocol:

- Avoid Contact: Prevent direct contact with skin and eyes.^[2]
- Avoid Inhalation: Do not breathe in dust, fumes, or vapors.^{[1][2]}

- No Consumption: Do not eat, drink, or smoke in areas where **Licofelone** is handled or stored.[\[1\]](#)[\[2\]](#)
- Static Discharge: Take precautionary measures against static discharge, especially when handling the powder form.[\[1\]](#)

Storage Conditions:

- Keep the container tightly sealed.[\[2\]](#)
- Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[\[2\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[2\]](#)

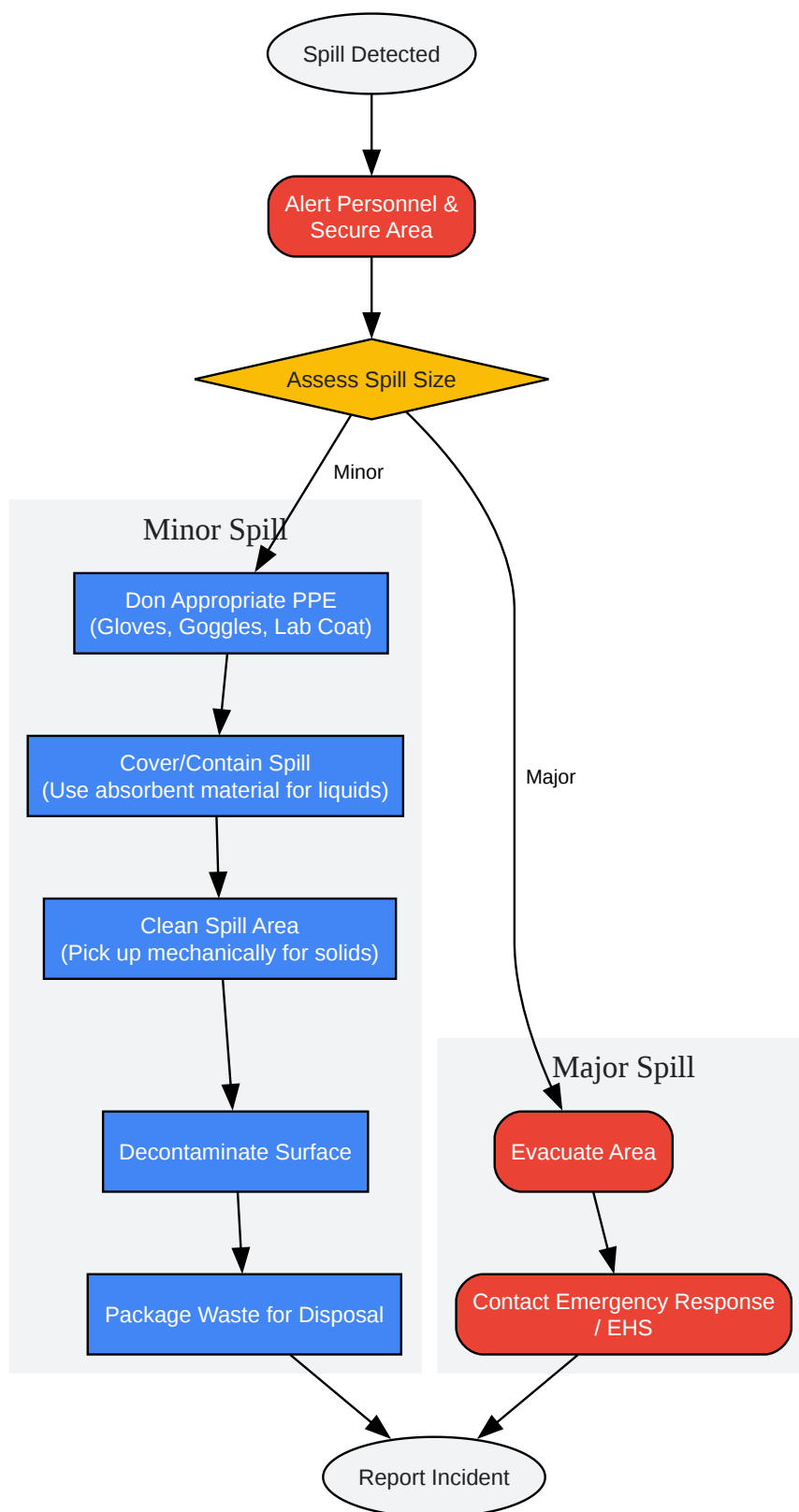
Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids to ensure adequate flushing. Remove contact lenses if present and easy to do so. Promptly seek medical attention. [2]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical advice if irritation develops. [2]
Ingestion	If swallowed, call a poison center or doctor immediately if you feel unwell. [1] [2] Rinse mouth with water. [2]
Inhalation	Relocate the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.

Spill and Disposal Plans

Licofelone Spill Response Protocol: In the event of a spill, follow a structured response to ensure safety and proper containment. The general procedure involves alerting others, securing the area, assessing the spill size, and using appropriate PPE before cleanup.^{[1][2]}



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Workflow for responding to a **Licofelone** spill.

Disposal Plan:

- All **Licofelone** waste, including contaminated materials from spill cleanup, must be disposed of as hazardous waste.[2]
- Collect waste in a designated, sealed, and clearly labeled container.[5] Hazardous pharmaceutical waste is typically collected in black containers.[5]
- Arrange for disposal through an approved waste disposal plant or your institution's environmental health and safety (EHS) office.[2]
- Do not flush **Licofelone** down the drain or dispose of it in regular trash, as it is very toxic to aquatic life.[2][6]

Quantitative Data Summary

The following table summarizes key quantitative data for **Licofelone**.

Parameter	Value	Description	Source
IC ₅₀ (COX)	0.21 µM	The half maximal inhibitory concentration against the cyclooxygenase enzyme.	[7][8]
IC ₅₀ (5-LOX)	0.18 µM	The half maximal inhibitory concentration against the 5-lipoxygenase enzyme.	[7][8]
Solubility (DMSO)	76 mg/mL	The solubility of Licofelone in Dimethyl sulfoxide.	[7]
Molecular Weight	379.88 g/mol	The molar mass of the Licofelone molecule.	[2][9]

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